

Application Note: Quantitative Mass Spectrometry for Proteomic Analysis of BRD9 Degradar-8

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Compound of Interest

Compound Name: *PROTAC BRD9 Degradar-8*

Cat. No.: *B15621435*

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Audience: Researchers, scientists, and drug development professionals.

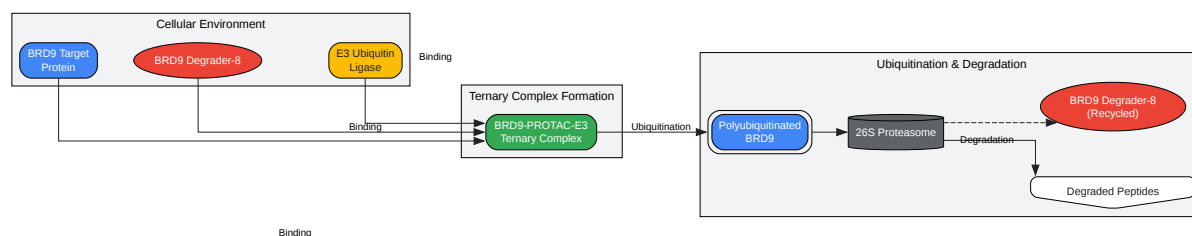
Introduction Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of small molecules designed to eliminate specific proteins of interest (POIs) from the cell.^[1] These heterobifunctional molecules consist of a ligand that binds the target protein, a second ligand that recruits an E3 ubiquitin ligase, and a linker to connect them.^{[1][2]} By hijacking the cell's own ubiquitin-proteasome system, PROTACs induce the ubiquitination and subsequent degradation of the target protein.^{[2][3]} Unlike traditional inhibitors that require sustained high occupancy, PROTACs act catalytically, enabling potent and durable target suppression at sub-stoichiometric concentrations.^[1]

Bromodomain-containing protein 9 (BRD9) is a subunit of the non-canonical SWI/SNF (ncBAF) chromatin remodeling complex, which plays a crucial role in regulating gene expression.^{[4][5]} BRD9 has emerged as a promising therapeutic target in several malignancies, including synovial sarcoma and multiple myeloma.^{[4][6][7]} BRD9 Degradar-8 (also known as compound E5) is a highly potent and selective PROTAC designed to target BRD9 for degradation, with a reported DC50 (concentration for 50% degradation) of 16 pM.^{[8][9]}

Quantitative mass spectrometry-based proteomics is an indispensable tool for characterizing PROTACs like BRD9 Degradator-8.[10][11] It allows for the precise and unbiased assessment of a degrader's potency, selectivity across the entire proteome, and its impact on downstream cellular pathways.[5][12][13] This application note provides a detailed protocol for using tandem mass tag (TMT)-based quantitative proteomics to analyze the effects of BRD9 Degradator-8.

Mechanism of Action

BRD9 Degradator-8 functions by inducing proximity between BRD9 and an E3 ubiquitin ligase (e.g., Cereblon or VHL), forming a ternary complex.[2][14] This proximity facilitates the transfer of ubiquitin from the E3 ligase to lysine residues on the surface of BRD9. The resulting polyubiquitinated BRD9 is then recognized and degraded by the 26S proteasome, and the PROTAC molecule is released to repeat the cycle.[2]



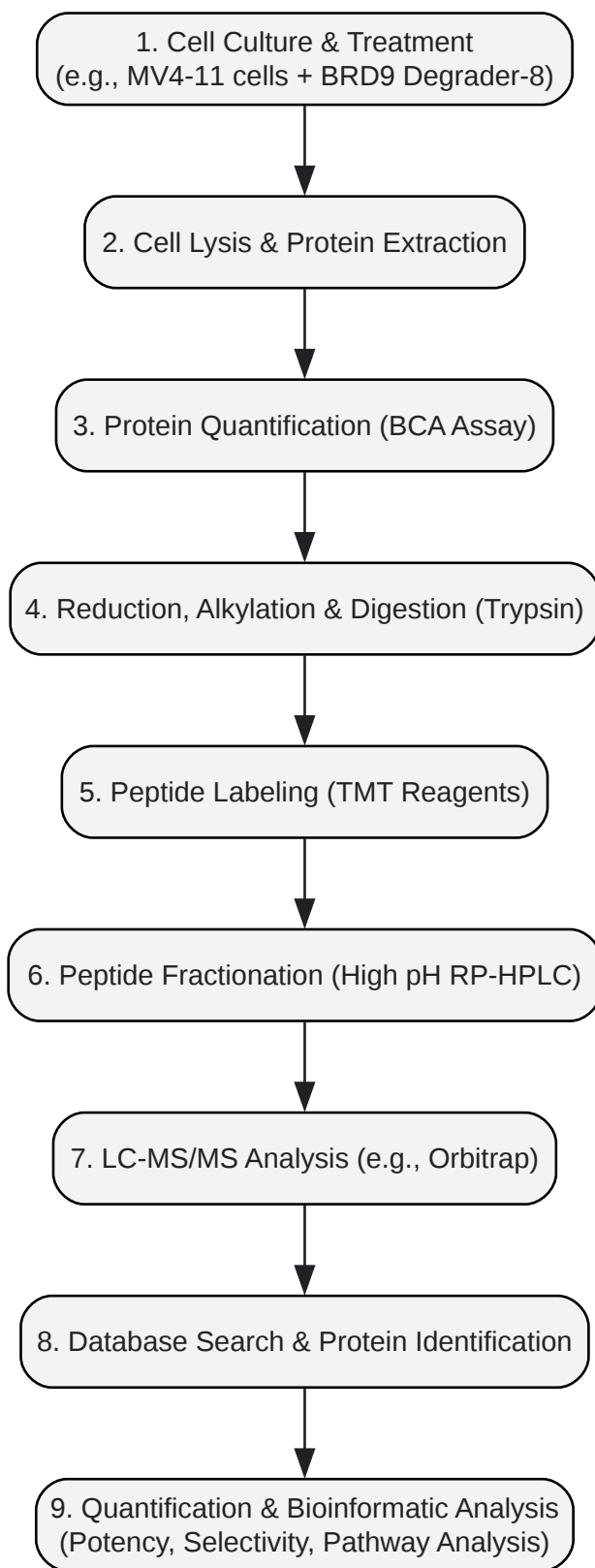
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Caption: Mechanism of action for a BRD9 PROTAC degrader.

Experimental Workflow for Quantitative Proteomics

A global proteomics workflow using isobaric labeling, such as TMT, provides a comprehensive overview of proteome-wide changes following treatment with BRD9 Degradator-8. This approach

is critical for simultaneously assessing on-target efficacy and identifying any potential off-target effects.[\[3\]](#)[\[12\]](#)



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Caption: Global proteomics workflow for specificity analysis.[3]

Detailed Protocol: TMT-Based Quantitative Proteomics

This protocol outlines the key steps for a TMT-based quantitative proteomic experiment to assess the effects of BRD9 Degrader-8.[15]

1. Cell Culture and Treatment

- Seed a relevant cell line (e.g., MV4-11 acute myeloid leukemia cells) in appropriate culture vessels.[8]
- Allow cells to adhere or reach a suitable density.
- Treat cells with various concentrations of BRD9 Degrader-8 (e.g., 0.1 nM to 1000 nM) and a vehicle control (e.g., DMSO) for a defined period (e.g., 6, 12, or 24 hours).
- It is critical to include at least three biological replicates for each condition.

2. Cell Lysis and Protein Extraction

- Harvest cells and wash with ice-cold PBS.
- Lyse cells in a buffer compatible with mass spectrometry (e.g., 8M urea in 100 mM TEAB, supplemented with protease and phosphatase inhibitors).[15]
- Sonicate or agitate lysates to ensure complete cell disruption and shear DNA.
- Centrifuge at ~14,000 x g for 15 minutes at 4°C to pellet cell debris. Collect the supernatant. [15]

3. Protein Quantification

- Determine the protein concentration of each lysate using a BCA protein assay.[16]

4. Protein Digestion

- Take an equal amount of protein from each sample (e.g., 50-100 µg).
- Reduce disulfide bonds with Dithiothreitol (DTT) at 37°C for 1 hour.
- Alkylate cysteine residues with iodoacetamide (IAA) in the dark at room temperature for 30 minutes.[\[15\]](#)
- Dilute the urea concentration to <2M with 100 mM TEAB.
- Digest proteins into peptides overnight at 37°C using sequencing-grade trypsin (e.g., at a 1:50 enzyme-to-protein ratio).

5. Isobaric Labeling (TMT)

- Desalt the peptide samples using C18 solid-phase extraction (SPE) cartridges.
- Lyophilize the purified peptides.
- Reconstitute peptides and label them with the appropriate TMTpro reagent according to the manufacturer's instructions.
- Quench the labeling reaction with hydroxylamine.
- Combine the TMT-labeled samples into a single tube.
- Desalt the pooled sample again.

6. High-pH Reversed-Phase (HPRP) Fractionation

- Fractionate the pooled peptide sample using HPRP chromatography to reduce sample complexity and increase proteome coverage.
- Concatenate fractions (e.g., combine 12 fractions into 6) and lyophilize.

7. LC-MS/MS Analysis

- Reconstitute each fraction in a buffer suitable for mass spectrometry (e.g., 0.1% formic acid).

- Analyze samples on a high-resolution Orbitrap mass spectrometer coupled to a nano-LC system.
- Use a data-dependent acquisition (DDA) or data-independent acquisition (DIA) method.[\[11\]](#)
[\[17\]](#)

8. Data Analysis

- Process the raw mass spectrometry data using a suitable software suite (e.g., Proteome Discoverer, MaxQuant, FragPipe).[\[17\]](#)
- Search the MS/MS spectra against a human protein database (e.g., UniProt/Swiss-Prot) to identify peptides and proteins.
- Quantify the TMT reporter ion intensities to determine relative protein abundance across samples.
- Normalize the data to correct for loading variations.
- Perform statistical analysis to identify proteins that are significantly up- or down-regulated upon treatment with BRD9 Degradar-8.

Data Presentation and Interpretation

Quantitative data should be summarized in clear, structured tables to facilitate comparison and interpretation.

Table 1: Quantitative Proteomics Results for BRD9 Degradar-8 Treatment This table shows example data for key proteins after 24-hour treatment with 100 nM BRD9 Degradar-8 in MV4-11 cells.

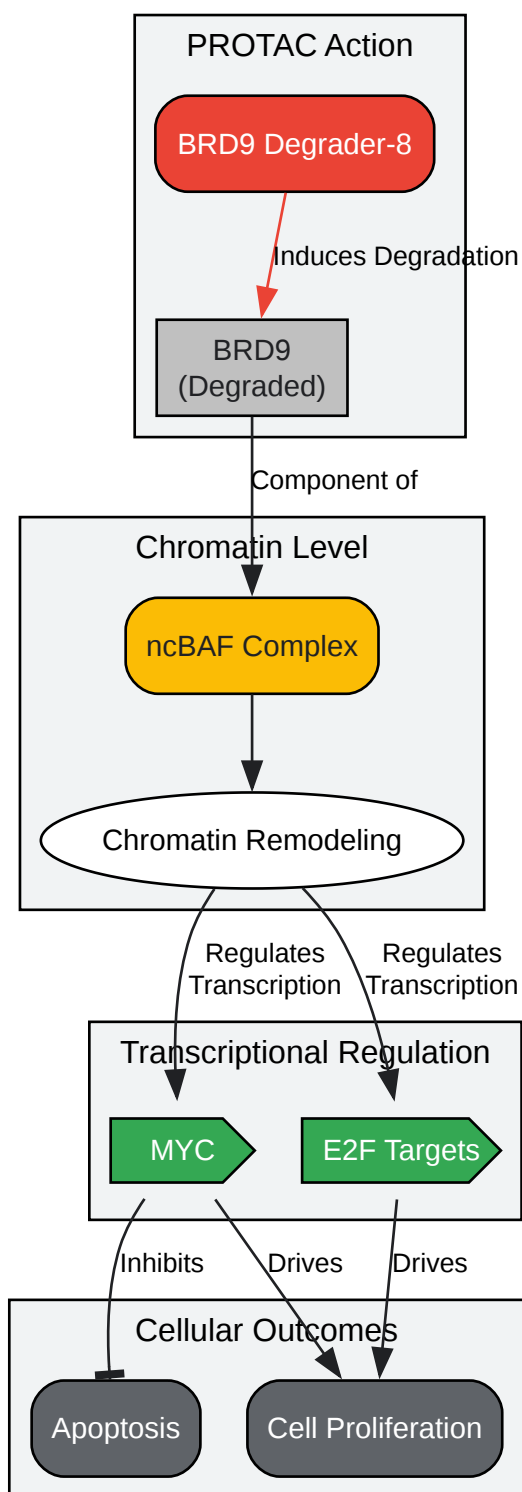
Protein	Gene Name	UniProt ID	Log2 Fold Change (Degradation vs. Vehicle)	p-value	Biological Function
Bromodomain-containing protein 9	BRD9	Q9H8M2	-4.1 (Degradation)	<0.0001	On-Target; Chromatin Remodeling
Bromodomain-containing protein 7	BRD7	Q9NPI1	-0.2	0.65	Off-Target; High Homology
Bromodomain-containing protein 4	BRD4	O60885	-0.1	0.82	Off-Target; BET Family
Myc proto-oncogene protein	MYC	P01106	-1.5	<0.01	Downstream Target[7]
Cyclin-dependent kinase 1	CDK1	P06493	-0.9	<0.05	Downstream Target (Cell Cycle)[18]

Table 2: Degradation Potency and Efficacy of BRD9 Degradation-8 This table summarizes key parameters derived from dose-response experiments.

Parameter	Description	Value
DC50	Concentration for 50% degradation of BRD9	16 pM[8][9]
Dmax	Maximum percentage of BRD9 degradation achieved	>95%
IC50 (MV4-11)	Concentration for 50% inhibition of cell proliferation	0.27 nM[8][9]

Downstream Signaling Pathway Analysis

BRD9 is a key component of the ncBAF chromatin remodeling complex, which influences the expression of critical genes involved in cell proliferation and survival.[4] Proteomics data can reveal the functional consequences of BRD9 degradation, often pointing to the downregulation of pathways controlled by master regulators like MYC and E2F.[7][18]



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Caption: BRD9's role in the ncBAF complex and downstream signaling.[5]

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